

An In-Depth Technical Guide to Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate

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Compound of Interest

Compound Name: **Aerosol 22**

Cat. No.: **B1594207**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate, a versatile anionic surfactant commonly known by its trade name, **Aerosol 22**. This document elucidates the chemical structure, physicochemical properties, and key applications of this compound, with a particular focus on its emerging role in drug development. Detailed information on its function as a solubilizing agent, emulsifier in nano-formulations, and potential as a permeability enhancer is presented. This guide is intended to serve as a valuable resource for researchers and professionals engaged in the fields of pharmaceutical sciences, chemistry, and materials science.

Chemical Identity and Structure

Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate is a complex organic molecule characterized by a long hydrophobic octadecyl (C18) chain and a hydrophilic headgroup containing multiple carboxylate and a sulfonate functionality. This amphiphilic nature underpins its surface-active properties.

Synonyms:

- Aerosol® 22

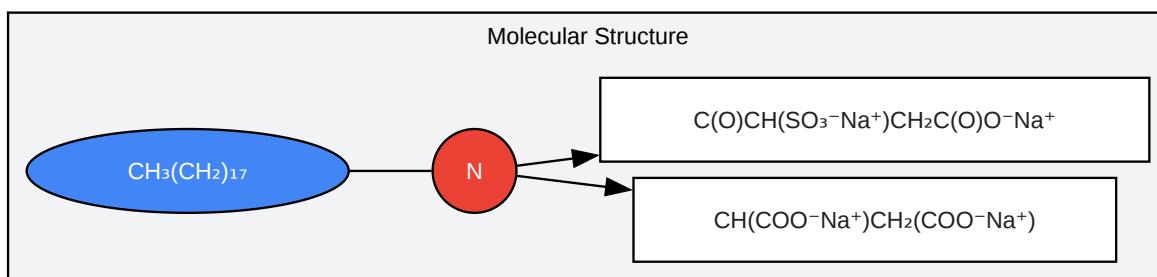
- Tetrasodium dicarboxyethyl stearyl sulfosuccinamate
- Tetrasodium N-octadecyl-N-(sulfosuccinyl)aspartate

CAS Numbers:

- 38916-42-6 (Primary)
- 3401-73-8 (Often associated with the L-aspartate form)

Molecular Formula: $C_{26}H_{43}NNa_4O_{10}S$

The structural formula reveals a succinic acid derivative backbone further functionalized to create a potent surfactant.



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Caption: Chemical structure of Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate.

Physicochemical Properties

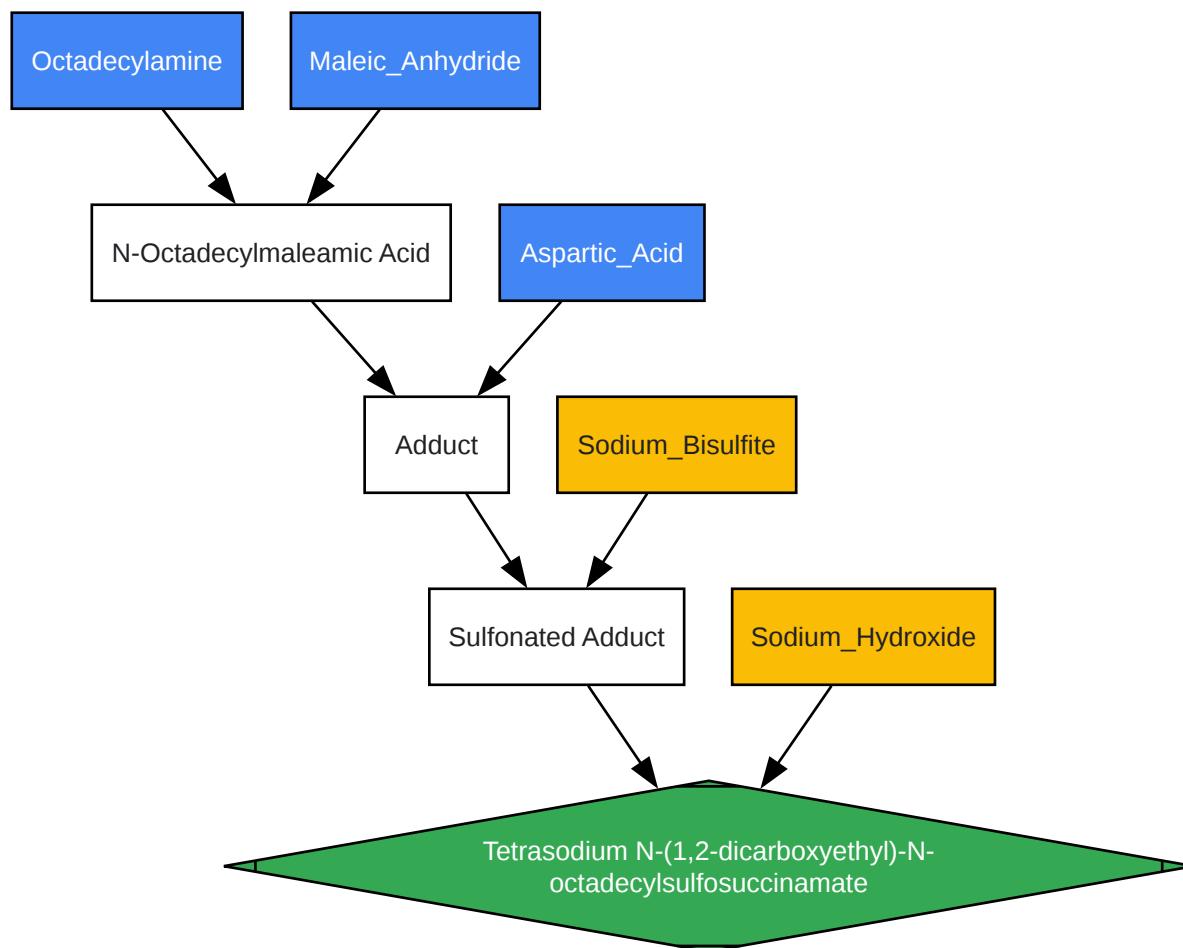
The physicochemical properties of Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate are critical to its function as a surfactant and its applications in various formulations.

Property	Value	Reference(s)
Molecular Weight	~653.64 g/mol	[1]
Appearance	Varies, can be a clear to slightly cloudy liquid	[2]
Density	~1.12 g/mL at 25°C	[3]
Flash Point	54 °C	[3]
Solubility	Soluble in water	[4]
Chemical Category	Anionic Surfactant, Sulfosuccinate	[5]

Synthesis and Manufacturing

While specific, detailed industrial synthesis protocols are often proprietary, the general synthesis of sulfosuccinamate surfactants involves a multi-step process. A plausible synthetic route for Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate would likely involve the following key reactions:

- **Amidation:** Reaction of octadecylamine with maleic anhydride to form N-octadecylmaleamic acid.
- **Michael Addition:** The N-octadecylmaleamic acid then undergoes a Michael addition with the amino group of aspartic acid.
- **Sulfonation:** The double bond in the maleic-derived portion of the molecule is sulfonated using a suitable sulfonating agent, such as sodium bisulfite.
- **Neutralization:** The final step involves neutralization with four equivalents of sodium hydroxide to form the tetrasodium salt.



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Caption: Plausible synthetic pathway for the target compound.

Analytical Methodologies

The characterization and quantification of Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate in various matrices are crucial for quality control and research purposes.

High-Performance Liquid Chromatography with Charged Aerosol Detection (HPLC-CAD)

Due to the lack of a strong UV chromophore in its structure, traditional HPLC with UV detection is not ideal. HPLC coupled with a Charged Aerosol Detector (CAD) is a more suitable method for the analysis of such surfactants.^{[5][6]}

Experimental Protocol (General Method):

- Column: A reverse-phase column, such as a C8 or C18, is typically used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed.
- Detector: Charged Aerosol Detector (CAD). The principle involves nebulizing the column eluent, charging the resulting aerosol particles, and measuring the charge, which is proportional to the analyte mass.
- Quantification: Quantification is achieved by comparing the peak area of the analyte to that of a standard of known concentration.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for the structural elucidation of Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate.

- ¹H NMR: The proton NMR spectrum would be expected to show characteristic signals for the long alkyl chain (a broad multiplet in the aliphatic region), as well as distinct signals for the protons on the dicarboxyethyl and sulfosuccinamate moieties.
- ¹³C NMR: The carbon NMR spectrum would provide detailed information on the carbon skeleton, with distinct chemical shifts for the carbonyl carbons, the carbons attached to the nitrogen and sulfur atoms, and the carbons of the octadecyl chain.

Applications in Drug Development

The unique properties of Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate make it a valuable excipient in pharmaceutical formulations, particularly in the context of modern drug delivery systems.

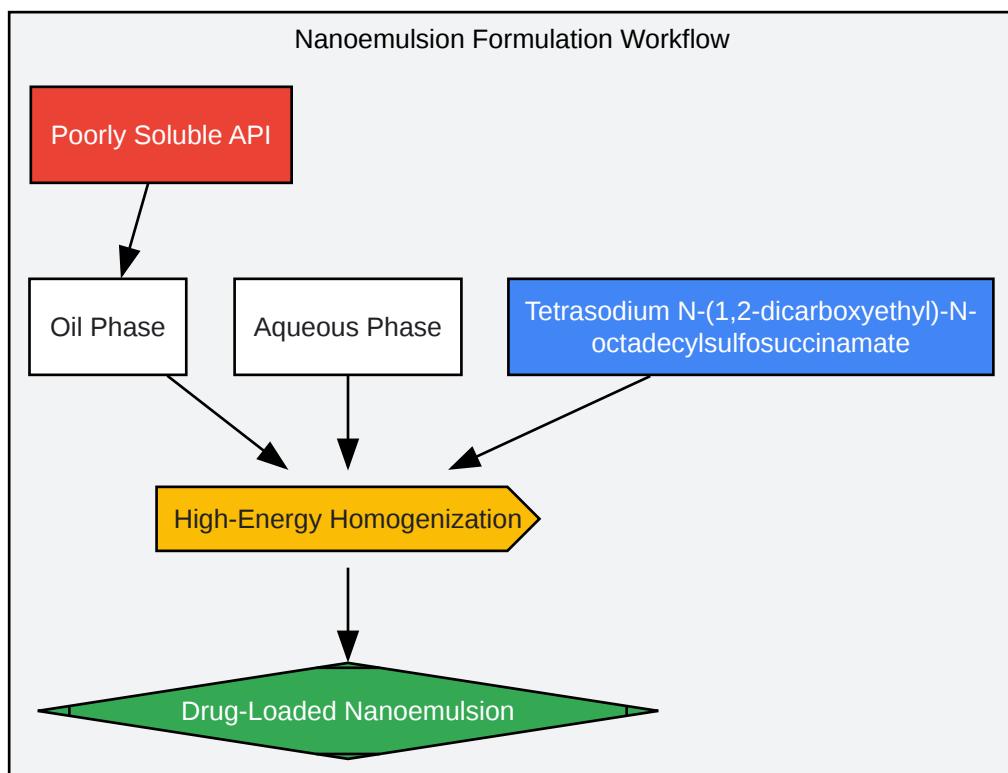
Solubilizing Agent for Poorly Water-Soluble Drugs

A significant challenge in drug development is the poor aqueous solubility of many active pharmaceutical ingredients (APIs), which can limit their bioavailability. As a surfactant,

Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate can form micelles in aqueous solutions above its critical micelle concentration (CMC). These micelles have a hydrophobic core that can encapsulate lipophilic drug molecules, thereby increasing their apparent solubility in the aqueous medium.

Emulsifier for Nanoemulsions and Nanoparticle Systems

Nanoemulsions are increasingly being investigated as advanced drug delivery systems to enhance the oral bioavailability and targeted delivery of drugs.^{[3][7][8]} Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate can act as an effective emulsifying agent in the preparation of oil-in-water (o/w) nanoemulsions. Its ability to reduce the interfacial tension between the oil and water phases facilitates the formation of small, stable droplets. This is particularly relevant for the formulation of "nano latex systems".^[5]

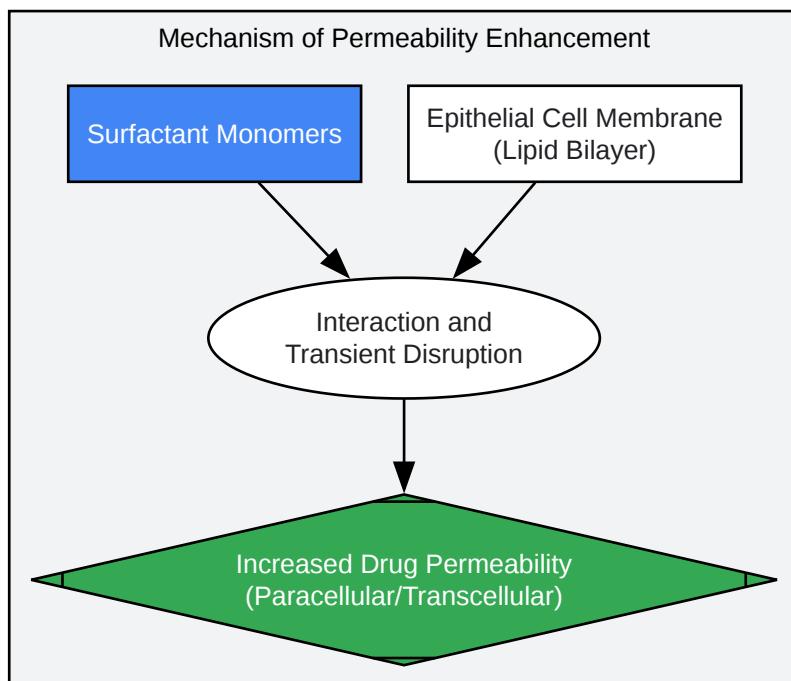


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Caption: Role in nanoemulsion drug delivery systems.

Permeability Enhancer

Anionic surfactants have been shown to interact with biological membranes, potentially leading to an increase in their permeability.^{[9][10]} This effect can be harnessed to enhance the absorption of drugs that have poor membrane permeability. The proposed mechanism involves the transient disruption of the lipid bilayer of epithelial cells, which can facilitate the paracellular or transcellular transport of drug molecules.^{[11][12]} However, it is crucial to carefully evaluate the concentration-dependent effects to ensure the safety and reversibility of this membrane perturbation.



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Caption: Interaction with biological membranes.

Safety and Biocompatibility

The safety and biocompatibility of any excipient are of paramount importance in drug development. The available safety data for Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate indicates that it may cause mild skin and eye irritation.^[13] As with all surfactants, its effects on biological membranes are concentration-dependent. At low concentrations, it can be well-tolerated, while at higher concentrations, it may lead to cell lysis. Therefore, careful dose-finding and toxicity studies are essential when considering this

compound for a new pharmaceutical formulation. Further research into the long-term biocompatibility and potential immunogenicity is warranted for specific drug delivery applications.

Conclusion

Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate is a highly functional anionic surfactant with established applications in various industries and growing potential in the field of drug development. Its ability to act as a solubilizing agent, an emulsifier for advanced drug delivery systems like nanoemulsions, and a potential permeability enhancer makes it a compound of significant interest to pharmaceutical scientists. Future research should focus on detailed mechanistic studies of its interaction with biological systems and comprehensive biocompatibility assessments to fully realize its potential in creating safer and more effective drug products.

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